

Application Notes and Protocols: UNC8153 TFA in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

UNC8153 is a potent and selective degrader of the nuclear receptor-binding SET domain-containing 2 (NSD2) protein.[1] As a trifluoroacetate (TFA) salt, proper handling and preparation of UNC8153 are crucial for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **UNC8153 TFA** for in vitro studies. These application notes provide detailed protocols for the solubilization, preparation, and storage of **UNC8153 TFA** in DMSO, along with an overview of its mechanism of action.

UNC8153 TFA Properties and Solubility

A summary of the key properties of **UNC8153 TFA** and its solubility in DMSO is presented below. This information is essential for preparing stock solutions of a desired concentration.



Property	Value
Molecular Weight	697.7 g/mol (as TFA salt)
Appearance	Solid
Solubility in DMSO	≥ 30 mg/mL.[2] Some suppliers report solubility up to 100 mg/mL, but starting with 30 mg/mL is recommended to ensure complete dissolution. [3]
Storage of Solid	Store at -20°C for up to 4 years.[2]
Storage of Stock Solution	Store in aliquots at -80°C for up to 6 months or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.[1]

Note on Trifluoroacetate (TFA) Salt: The TFA counterion is a remnant of the synthesis and purification process. For most in vitro assays, its presence at typical working concentrations is not expected to interfere. However, for sensitive biological assays or in vivo studies, the potential effects of TFA should be considered.

Experimental Protocols Preparation of a 10 mM UNC8153 TFA Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of UNC8153 TFA in DMSO.

Materials:

- UNC8153 TFA powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated pipettes and sterile tips



- Vortex mixer
- Sonicator (optional)

Protocol:

- Equilibrate the Vial: Before opening, allow the vial of **UNC8153 TFA** powder to warm to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture, which can affect the stability and solubility of the compound.
- Centrifuge the Vial: Briefly centrifuge the vial at a low speed (e.g., 1,000 x g for 1 minute) to ensure all the powder is collected at the bottom.
- · Calculate Required Mass and Volume:
 - To prepare 1 mL of a 10 mM stock solution, you will need 6.977 mg of UNC8153 TFA (Molecular Weight = 697.7 g/mol).
 - Calculation: 0.01 mol/L * 1 L/1000 mL * 697.7 g/mol * 1000 mg/g = 6.977 mg/mL
- Dissolve the Compound:
 - Carefully weigh the calculated amount of UNC8153 TFA and add it to a sterile microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO. For example, add 1 mL of DMSO to 6.977 mg of the compound.
 - Cap the tube tightly and vortex the solution until the powder is completely dissolved.
 - If the compound does not fully dissolve with vortexing, sonicate the tube in a water bath for 5-10 minutes or warm it gently to 37°C.
- Storage:
 - Once fully dissolved, aliquot the stock solution into single-use volumes to minimize freezethaw cycles.



 Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[1]

Preparation of Working Solutions

For cell-based assays, the 10 mM stock solution should be further diluted in cell culture medium to the desired final concentration.

Important Considerations:

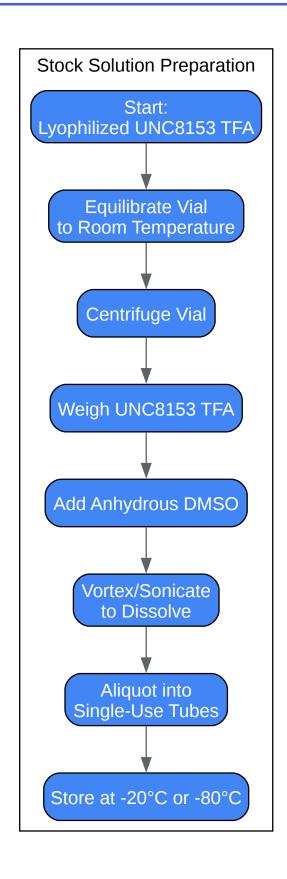
- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.
- Always prepare fresh working solutions from the frozen stock on the day of the experiment.

Mechanism of Action: NSD2 Degradation

UNC8153 acts as a targeted protein degrader. It selectively binds to the PWWP1 domain of NSD2, a histone methyltransferase.[1] This binding event facilitates the recruitment of an E3 ubiquitin ligase, leading to the polyubiquitination of NSD2. The polyubiquitinated NSD2 is then recognized and degraded by the proteasome. The degradation of NSD2 results in a reduction of its catalytic product, the dimethylation of histone H3 at lysine 36 (H3K36me2), which is implicated in the pathogenesis of certain cancers, such as multiple myeloma.[1][4]

Visualizations

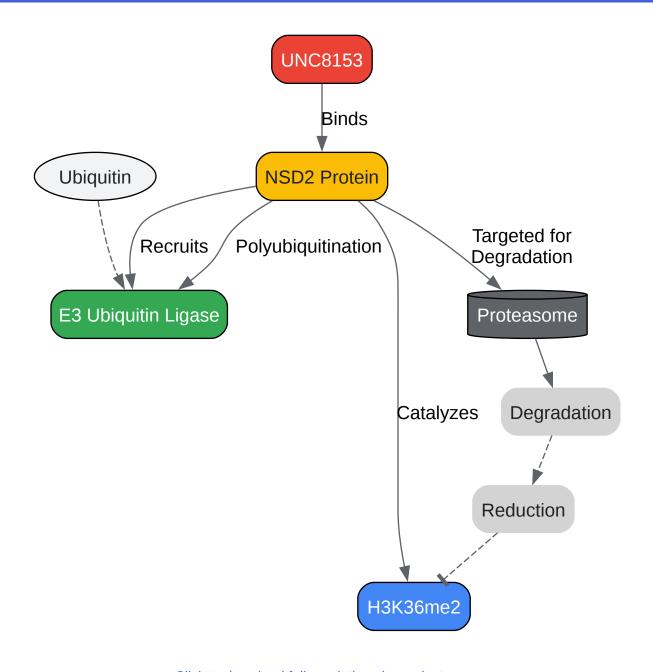




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Caption: Workflow for Preparing **UNC8153 TFA** Stock Solution in DMSO.





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Caption: UNC8153 Mechanism of Action.

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